An In-depth Technical Guide to (S)-Pro-xylane

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*(S)-Pro-xylane*	
Cat. No.:	*B11927455*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-Pro-xylane, chemically known as (2S,3R,4S,5R)-2-[(2S)-2-hydroxypropyl]oxane-3,4,5-triol, is the S-enantiomer of Pro-xylane, a C-glycoside derivative of xylose.[1][2] Developed as a biomimetic molecule, it is a significant anti-aging active ingredient designed to counteract the signs of skin aging by stimulating the biosynthesis of essential components of the extracellular matrix (ECM).[3][4] Synthesized from beech wood-derived xylose using an environmentally friendly, "green chemistry" process, Pro-xylane acts as an activator of glycosaminoglycan (GAGs) synthesis, which is crucial for maintaining skin hydration, elasticity, and structural integrity.[3][5] Its small molecular weight allows for effective penetration into the skin, where it targets the epidermis, dermis, and the dermal-epidermal junction (DEJ).[6][7]

Physicochemical Properties

The fundamental properties of **(S)-Pro-xylane** are summarized below. These characteristics are critical for formulation development and understanding its bioavailability.

© 2025 BenchChem. All rights reserved.

Property	Value
Molecular Formula	$C_8H_{16}O_5$
Molecular Weight	192.21 g/mol
IUPAC Name	(2S,3R,4S,5R)-2-[(2S)-2-hydroxypropyl]oxane-3,4,5-triol
CAS Number	868156-46-1
Appearance	White to off-white solid powder
Solubility	DMSO: 250 mg/mL (1300.66 mM)
LogP	-1.8
Hydrogen Bond Donors	4
Hydrogen Bond Acceptors	5

(Data sourced from PubChem CID 59696975)[8]

Synthesis of Pro-xylane

Pro-xylane is synthesized via a two-step chemical process that adheres to the principles of green chemistry, primarily using water as a solvent.[9] This method ensures a more sustainable and environmentally friendly production cycle compared to traditional organic synthesis routes.

Synthesis Workflow

The synthesis begins with D-xylose, a natural sugar sustainably sourced from beech trees.[10]

© 2025 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 1: Chemical Synthesis Workflow for Pro-xylane.

Experimental Protocol: Chemical Synthesis

- Step 1: C-Glycosylation (Knoevenagel Condensation): D-xylose is reacted with acetylacetone in an alkaline aqueous solution.[11] Initially, strong bases like sodium hydroxide were used, but newer methods employ milder bases such as sodium carbonate or anion exchange resins to improve yield and safety.[11] This condensation reaction forms the C-glycosidic bond, resulting in a ketone intermediate, 1-C-(β-D-xylopyranosyl)-acetone.[11][12]

- Step 2: Reduction: The carbonyl group of the ketone intermediate is then reduced.[11] This can be achieved using reducing agents like sodium borohydride or through catalytic hydrogenation with catalysts such as Ruthenium on carbon (Ru/C).[10] The reduction of the ketone yields the final diol product, Pro-xylane.[11] The (S)-enantiomer, **(S)-Pro-xylane**, which demonstrates superior biological activity, can be obtained through stereoselective synthesis methods, such as using specific catalysts like [RuCl(cymene)(S-BINAP)]Cl during hydrogenation.[13][14]

Mechanism of Action

Pro-xylane exerts its anti-aging effects by stimulating the production of key molecules in the skin's extracellular matrix (ECM), particularly Glycosaminoglycans (GAGs) and specific types of collagen. This action helps to restructure and reinforce the skin's support tissues.[6][15]

Signaling Pathway and Cellular Effects

© 2025 BenchChem. All rights reserved.

Click to download full resolution via product page

*Figure 2: Signaling Pathway of **(S)-Pro-xylane** in Skin.*

Pro-xylane functions at multiple levels within the skin:

© 2025 BenchChem. All rights reserved.

- In the Epidermis: It promotes the synthesis of GAGs, such as hyaluronic acid, and up-regulates the expression of GAG receptors like CD44.[6] This enhances the skin's ability to retain moisture, improves barrier function, and reduces transepidermal water loss.[6]

- At the Dermal-Epidermal Junction (DEJ): The DEJ is a critical interface that connects the epidermis to the dermis. Pro-xylane stimulates the production of key structural proteins within the DEJ, including Collagen IV and Collagen VII.[7][16] This strengthens the connection, improving skin cohesion and reducing sagging.[16]

- In the Dermis: It stimulates dermal fibroblasts to produce GAGs and also boosts the synthesis of pro-collagen I and fibrillin-1.[6] These molecules are fundamental components of the dermal ECM, contributing directly to the skin's firmness and elasticity.[6][7]

Experimental Evidence and Protocols

The efficacy of Pro-xylane has been substantiated through both in vitro and in vivo studies.

In Vitro Studies on Reconstructed Skin Models

In vitro testing often utilizes reconstructed human skin models (e.g., Episkin™, SkinEthic™) to assess the biological effects of topical compounds in a system that mimics human skin architecture.[9][17]

Experimental Protocol Outline: Reconstructed Skin Model

- Model Preparation: A full-thickness or epidermal skin equivalent is cultured. This involves seeding human keratinocytes (and fibroblasts for full-thickness models) onto a substrate (e.g., de-epidermized dermis or a polycarbonate filter) and culturing them at the air-liquid interface to promote stratification and differentiation, forming a structure analogous to human epidermis.[18][19][20]

- Topical Application: A formulation containing Pro-xylane is applied topically to the surface of the reconstructed tissue. A control formulation (vehicle) is applied to a separate set of tissues.

- Incubation: The tissues are incubated for a defined period (e.g., 24-48 hours) to allow for the penetration and action of the active ingredient.[21]

© 2025 BenchChem. All rights reserved.

- Endpoint Analysis: Following incubation, the tissues are harvested for analysis. Common endpoints include:
  - Histology/Immunohistochemistry: Tissues are fixed, sectioned, and stained (e.g., with antibodies for Collagen IV, Collagen VII, or GAGs) to visualize changes in tissue structure and protein expression.[9][17]
  - Gene Expression Analysis: RNA is extracted from the tissue, and qPCR is performed to quantify the expression of genes related to GAG synthesis and ECM proteins.
  - Biochemical Assays: Tissues can be homogenized to quantify the total amount of synthesized GAGs (e.g., via Blyscan™ assay).

Studies using these models have shown that Pro-xylane stimulates GAG production and the synthesis of type VII collagen at the DEJ.[9]

In Vivo Clinical Studies

A key study investigated the effects of a topical serum containing 3% Pro-xylane on the skin of post-menopausal women, a demographic where estrogen deprivation leads to decreased collagen synthesis, reduced elasticity, and increased dryness.[22][23]

Clinical Trial Protocol: Study on Post-Menopausal Women

- Study Design: A multicentre, prospective, randomized, evaluator-blinded study.[22][24]
- Participants: 240 healthy, post-menopausal Caucasian women (aged 55-65) with clinical signs of skin aging and dryness.[22]
- Intervention: Participants were divided into two groups.
  - Group A: Applied a serum containing 3% Pro-xylane plus a moisturizing cream.
  - Group B: Applied the moisturizing cream alone (control).
- Duration: 60 days of daily application.[22]
- Assessments:

© 2025 BenchChem. All rights reserved.

- Clinical Scoring: Dermatologists assessed signs of aging (e.g., facial ptosis, nasolabial folds) using photonumeric scales at Day 0 and Day 60.[22]
- Lipid Analysis: Quantitative analysis of skin surface lipids (sebum and epidermal lipids) was performed.[22]
- Subject Self-Assessment: Participants reported their perception of improvement in skin characteristics.[22]

© 2025 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 3: Workflow of the Randomized Controlled Trial.

Quantitative Data Summary

© 2025 BenchChem. All rights reserved.

The aforementioned clinical study yielded statistically significant quantitative improvements in the composition of skin surface lipids in the Pro-xylane group compared to the control group after 60 days.[22]

Lipid Component	% Increase in Pro-xylane Group (vs. Control)	Statistical Significance
Total Lipid Weight	+19%	$p < 0.05$
Squalene	+16%	$p < 0.05$
Sterols	+27%	$p < 0.05$
Free Fatty Acids	+34%	$p < 0.05$
Wax Esters	+56%	$p < 0.05$
Glycerides	+98%	$p < 0.05$
Neutral Lipids	+49%	$p < 0.05$

(Data from Bouloc A, et al., Acta Derm Venereol, 2017)[22]

These results indicate that Pro-xylane not only improves visible signs of aging but also helps restore the skin's lipid profile, which is crucial for barrier function and is often compromised in menopausal skin.[22][25]

Conclusion

(S)-Pro-xylane is a well-characterized, synthetically accessible C-glycoside with a clear mechanism of action centered on the stimulation of GAGs and structural collagens. Its development via green chemistry principles and robust validation through in vitro and in vivo clinical trials underscore its significance as a potent and versatile active ingredient for addressing the multifaceted nature of skin aging. The quantitative evidence demonstrates its ability to significantly improve skin structure, function, and composition, making it a valuable tool for researchers and professionals in the fields of dermatology and cosmetic science.

© 2025 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Pro-xylane | Hydroxypropyl tetrahydropyrantriol | TargetMol [targetmol.com]
- 2. (S)-Pro-xylane|CAS 868156-46-1|DC Chemicals [dcchemicals.com]
- 3. Pro-xylane Two Chongqing Chemdad Co. ，Ltd [chemdad.com]
- 4. Pro-Xylane in Skincare: Benefits, Mechanism & Usage 2025 [zicail.com]
- 5. helenarubinstein.co.uk [helenarubinstein.co.uk]
- 6. pub-mediabox-storage.rxweb-prd.com [pub-mediabox-storage.rxweb-prd.com]
- 7. us.huatengsci.com [us.huatengsci.com]
- 8. (S)-Pro-xylane | C8H16O5 | CID 59696975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. sincerechemical.com [sincerechemical.com]
- 11. guidechem.com [guidechem.com]
- 12. [PDF] Synthesis of Pro-Xylane: a new biologically active C-glycoside in aqueous media. | Semantic Scholar [semanticscholar.org]
- 13. (S)-Pro-xylane CAS#: 868156-46-1 [m.chemicalbook.com]
- 14. (S)-Pro-xylane | 868156-46-1 [chemicalbook.com]
- 15. hlextract.com [hlextract.com]
- 16. Page loading... [wap.guidechem.com]
- 17. medicaljournalssweden.se [medicaljournalssweden.se]
- 18. Skin Equivalent Models: Protocols for In Vitro Reconstruction for Dermal Toxicity Evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Protocol to reconstruct an in vitro 3D full-thickness skin equivalent model with collagen I in 6- and 12-well inserts - PMC [pmc.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]

© 2025 BenchChem. All rights reserved.

- 21. toxicology.org [toxicology.org]
- 22. A Compensating Skin Care Complex Containing Pro-xylane in Menopausal Women: Results from a Multicentre, Evaluator-blinded, Randomized Study | HTML | Acta Dermato-Venereologica [medicaljournals.se]
- 23. A Compensating Skin Care Complex Containing Pro-xylane in Menopausal Women: Results from a Multicentre, Evaluator-blinded, Randomized Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. A Compensating Skin Care Complex Containing Pro-xylane in Menopausal Women: Results from a Multicentre, Evaluator-blinded, Randomized Study - QIMA Life Sciences [qima-lifesciences.com]
- 25. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [An In-depth Technical Guide to (S)-Pro-xylane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11927455#s-pro-xylane-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.

© 2025 BenchChem. All rights reserved.